

# In-Depth Technical Guide: Physicochemical Properties of 5-Hydroxyindole-3-acetic acid-13C6

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## Compound of Interest

**Compound Name:** 5-Hydroxyindole-3-acetic acid-13C6

**Cat. No.:** B12053566

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **5-Hydroxyindole-3-acetic acid-13C6** (5-HIAA-13C6), a stable isotope-labeled compound crucial for research in neurotransmitter metabolism and drug development. This document details its fundamental characteristics, provides experimental protocols for its quantification, and illustrates its role in biological pathways.

## Core Physicochemical Properties

**5-Hydroxyindole-3-acetic acid-13C6** is the isotopically labeled form of 5-HIAA, the primary metabolite of serotonin.<sup>[1]</sup> The incorporation of six carbon-13 atoms into the benzene ring of the indole structure results in a mass shift of +6, making it an ideal internal standard for mass spectrometry-based quantification of endogenous 5-HIAA. Its physical and chemical properties are nearly identical to its unlabeled counterpart, with the key difference being its increased molecular weight.

## Quantitative Data Summary

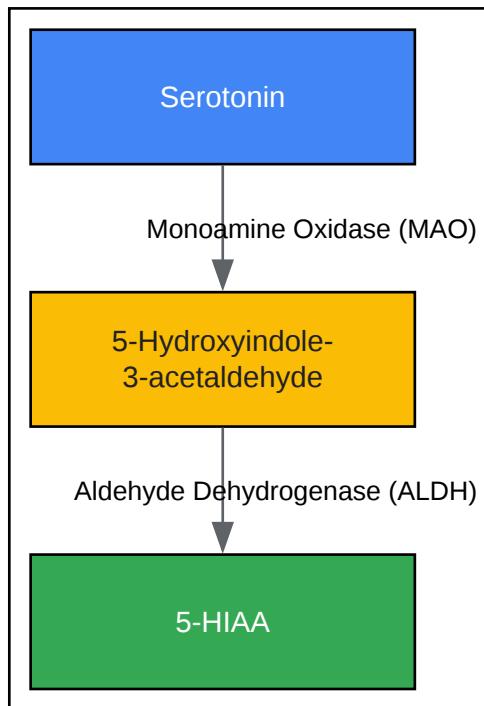
The following table summarizes the key physicochemical properties of **5-Hydroxyindole-3-acetic acid-13C6** and its unlabeled analogue, 5-Hydroxyindole-3-acetic acid (5-HIAA).

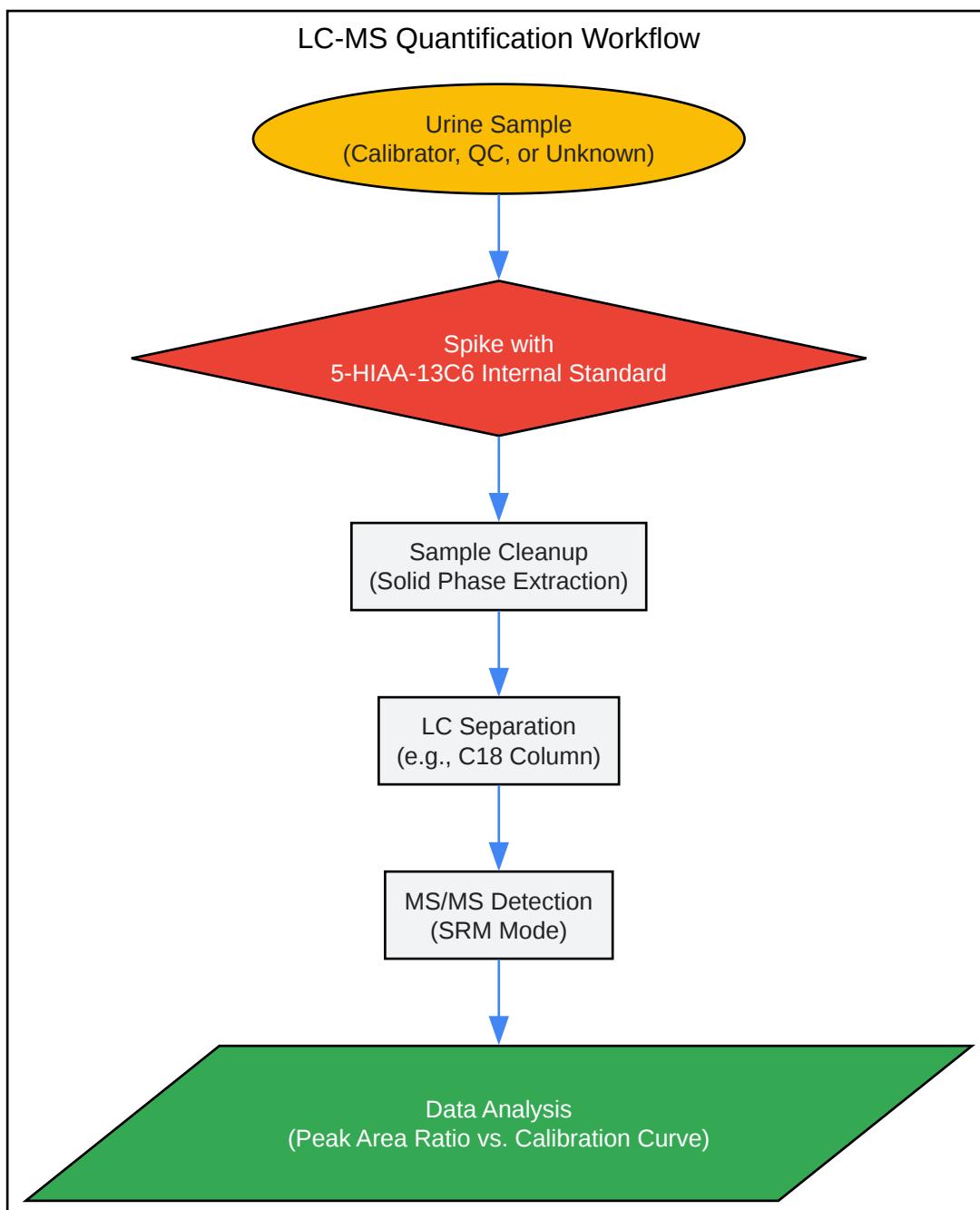
Property	5-Hydroxyindole-3-acetic acid-13C6	5-Hydroxyindole-3-acetic acid (Unlabeled)
Molecular Formula	$^{13}\text{C}_6\text{C}_4\text{H}_9\text{NO}_3$	$\text{C}_{10}\text{H}_9\text{NO}_3$ <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	197.14 g/mol <a href="#">[5]</a> <a href="#">[6]</a>	191.18 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Powder / Crystalline Solid <a href="#">[3]</a>	Light red or white to purple crystalline solid <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	Not explicitly stated for labeled; expected to be similar to unlabeled.	161-164 °C (with decomposition) <a href="#">[2]</a> <a href="#">[7]</a>
Solubility	Soluble in DMSO, Methanol, and Ethanol. <a href="#">[3]</a> <a href="#">[8]</a>	Organic Solvents: ~25 mg/mL in DMSO, DMF, and Ethanol. <a href="#">[3]</a> <a href="#">[4]</a> Aqueous Buffer: ~0.1 mg/mL in PBS (pH 7.2). <a href="#">[3]</a> <a href="#">[4]</a>
Isotopic Purity	≥98 atom % $^{13}\text{C}$	Not Applicable
Chemical Purity	≥98% (CP/HPLC) <a href="#">[6]</a>	≥98% (HPLC)
Storage Temperature	-20°C, protected from light, air, and moisture. <a href="#">[6]</a> <a href="#">[9]</a>	-20°C <a href="#">[3]</a> <a href="#">[4]</a>

## Biological Significance and Metabolic Pathway

5-HIAA is the final product of serotonin metabolism, a critical pathway in neurobiology and the diagnosis of certain diseases.[\[10\]](#)[\[11\]](#) Serotonin is first metabolized by monoamine oxidase (MAO) to form 5-hydroxyindole-3-acetaldehyde. This intermediate is then oxidized by aldehyde dehydrogenase (ALDH) to yield 5-HIAA, which is subsequently excreted in the urine.[\[11\]](#)[\[12\]](#) Measuring urinary 5-HIAA levels is a key diagnostic tool for neuroendocrine tumors, particularly carcinoid tumors that secrete excessive amounts of serotonin.[\[10\]](#)[\[12\]](#)[\[13\]](#) 5-HIAA-13C6 serves as a tracer or internal standard for the accurate quantification of these levels in biological samples.[\[1\]](#)

## Serotonin Metabolism Pathway





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